Application Notes and Protocols for Carnostatine Hydrochloride Stock Solution

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Carnostatine hydrochloride*
Cat. No.:	*B8093349*

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These application notes provide detailed protocols for the preparation, storage, and handling of **Carnostatine hydrochloride** stock solutions for research purposes. **Carnostatine hydrochloride** is a potent and selective inhibitor of carnosinase 1 (CN1), an enzyme responsible for the degradation of carnosine.[1][2][3][4][5][6] By inhibiting CN1, **Carnostatine hydrochloride** increases the bioavailability of carnosine, which is being investigated for its therapeutic potential in conditions such as diabetic nephropathy.[1][4][7]

Compound Information

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Property	Value	Reference
Synonyms	SAN9812 hydrochloride	[1]
Molecular Formula	$C_{10}H_{17}ClN_4O_4$	[1][2][8]
Molecular Weight	292.72 g/mol	[1][2][8]
Appearance	White to off-white solid	[1]
Purity	≥99.00%	[2]
Mechanism of Action	Potent and selective inhibitor of carnosinase 1 (CN1)	[1][3][4][5]
Ki for human CN1	11 nM	[1][4][8]
IC_{50} for human CN1	18 nM (at 200 µM carnosine)	[1][3]

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation and storage of **Carnostatine hydrochloride** solutions.

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Parameter	Value	Notes	Reference
Solubility in DMSO	250 mg/mL (854.06 mM)	Requires sonication. Use newly opened DMSO as it is hygroscopic.	[1][8]
Solubility in Water	≥ 200 mg/mL (683.25 mM)	Saturation unknown.	[1][8]
Solubility in PBS	100 mg/mL (341.62 mM)	Requires sonication for a clear solution.	[8]
Powder Storage	-20°C for 1 year, -80°C for 2 years	Sealed, away from moisture and light.	[1][8]
Stock Solution Storage (-20°C)	1 month	Sealed, away from moisture and light.	[1][8]
Stock Solution Storage (-80°C)	6 months	Sealed, away from moisture and light.	[1][8]

Experimental Protocols

Preparation of a 100 mM **Carnostatine Hydrochloride** Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Carnostatine hydrochloride** in DMSO.

Materials:

- **Carnostatine hydrochloride** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

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- Vortex mixer
- Ultrasonic water bath

Procedure:

- Weighing the Compound: Accurately weigh out the desired amount of **Carnostatine hydrochloride** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 29.27 mg of **Carnostatine hydrochloride** (Molecular Weight = 292.72 g/mol).
- Dissolving the Compound:
  - Add the weighed **Carnostatine hydrochloride** to a sterile microcentrifuge tube.
  - Add the calculated volume of DMSO to the tube. For 29.27 mg, add 1 mL of DMSO.
  - Vortex the solution for 1-2 minutes to aid dissolution.
- Sonication: Place the tube in an ultrasonic water bath and sonicate until the solution is clear and all solid has dissolved.[1][8] The use of sonication is crucial for achieving high concentrations in DMSO.
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
  - Store the aliquots at -20°C for up to 1 month or at -80°C for up to 6 months.[1][8] Ensure the tubes are tightly sealed and protected from light.

Preparation of a 100 mg/mL Carnostatine Hydrochloride Stock Solution in Sterile Water

This protocol details the preparation of a 100 mg/mL aqueous stock solution.

Materials:

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- **Carnostatine hydrochloride** powder
- Sterile, nuclease-free water
- Sterile conical tubes or vials
- Calibrated analytical balance
- Vortex mixer
- 0.22 µm sterile syringe filter

Procedure:

- Weighing the Compound: In a sterile environment, weigh out the desired amount of **Carnostatine hydrochloride** powder. For 1 mL of a 100 mg/mL solution, weigh 100 mg.
- Dissolving the Compound:
  - Transfer the powder to a sterile conical tube.
  - Add the corresponding volume of sterile water (e.g., 1 mL for 100 mg).
  - Vortex the solution thoroughly until the powder is completely dissolved.
- Sterile Filtration:
  - Draw the solution into a sterile syringe.
  - Attach a 0.22 µm sterile syringe filter to the syringe.
  - Filter the solution into a new sterile tube. This step is critical for aqueous solutions to ensure sterility for cell culture experiments.[1]
- Aliquoting and Storage:
  - Dispense the sterile stock solution into single-use aliquots in sterile tubes.
  - Store the aliquots at -20°C for up to 1 month or at -80°C for up to 6 months.[1][8]

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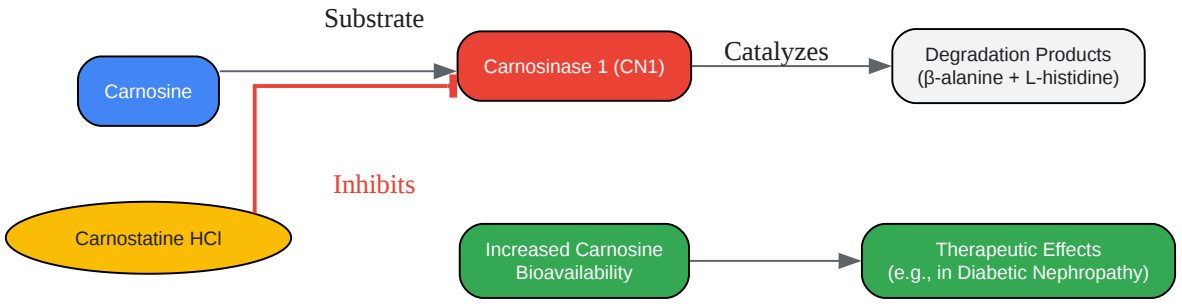
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Carnostatine hydrochloride** and a typical experimental workflow for its use.



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Caption: Mechanism of action of **Carnostatine hydrochloride**.

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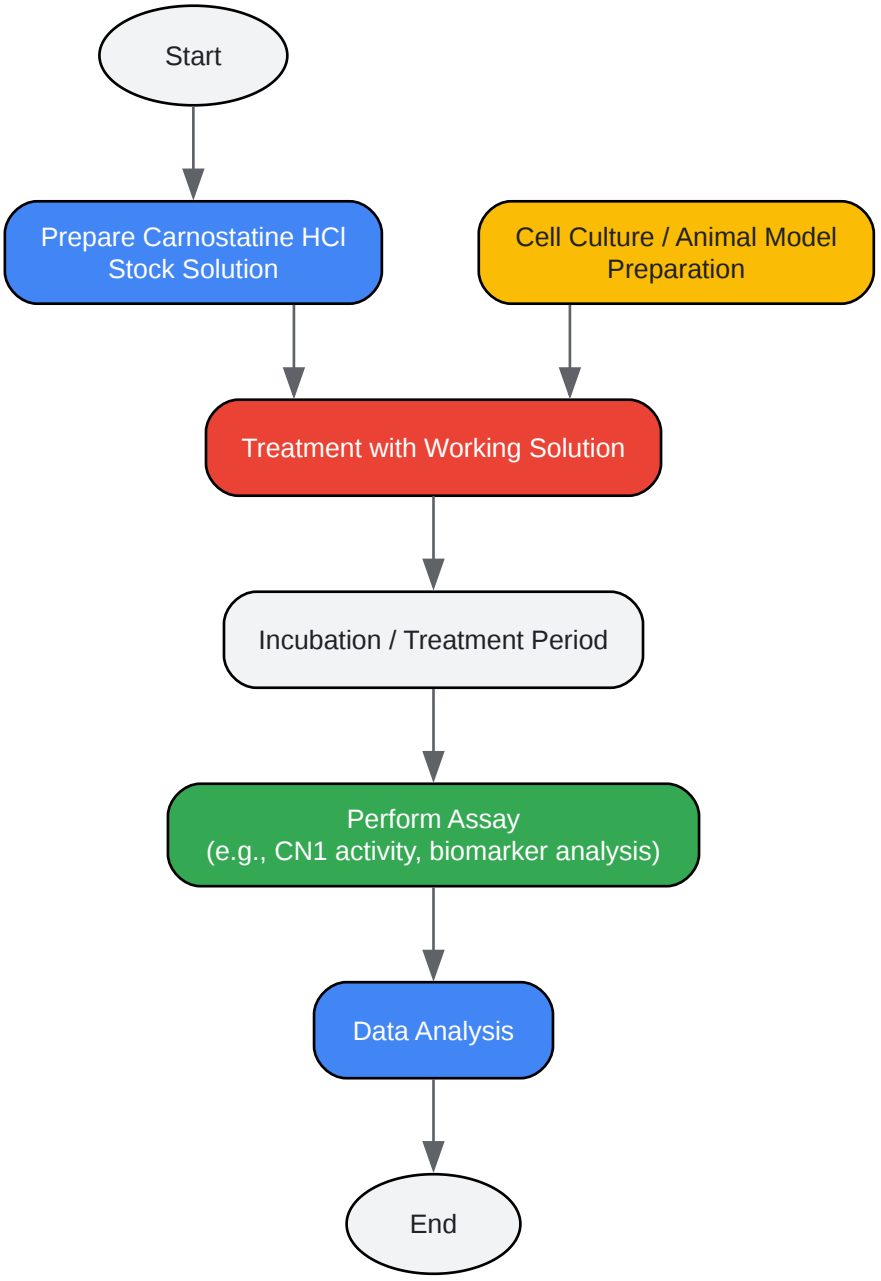

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Caption: General experimental workflow for using **Carnostatine hydrochloride**.

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